

An In-depth Technical Guide to 3-Bromo-5-methylpyridine-2-carboxylic Acid

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Compound of Interest

Compound Name: 3-Bromo-5-methylpyridine-2-carboxylic acid

Cat. No.: B578522

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This technical guide provides a comprehensive overview of **3-Bromo-5-methylpyridine-2-carboxylic acid**, a substituted pyridine derivative of interest in chemical synthesis and potential pharmaceutical applications. This document details its chemical identity, physicochemical properties, and key experimental protocols for its synthesis, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **3-bromo-5-methylpyridine-2-carboxylic acid**.^{[1][2]} It is also known by synonyms such as 3-Bromo-5-methylpicolinic acid and 3-Bromo-2-carboxy-5-methylpyridine.^{[2][3][4]} The chemical structure consists of a pyridine ring substituted with a bromine atom at the 3-position, a methyl group at the 5-position, and a carboxylic acid group at the 2-position.

Below is a diagram illustrating the chemical structure of **3-Bromo-5-methylpyridine-2-carboxylic acid**.

Caption: 2D structure of **3-Bromo-5-methylpyridine-2-carboxylic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromo-5-methylpyridine-2-carboxylic acid** is presented in the table below. This data is essential for its handling, characterization,

and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO ₂	[2] [3]
Molecular Weight	216.03 g/mol	[2] [3] [5]
CAS Number	1211515-68-2	[1] [3]
Appearance	White solid	[3]
Purity	97%	[3]
InChIKey	BAFGEDISONEYIX- UHFFFAOYSA-N	[2] [4]
SMILES	CC1=CC(=C(N=C1)C(=O)O)Br	[2]

Synthesis Protocols

The synthesis of pyridine carboxylic acids and their derivatives is a fundamental process in organic chemistry, often serving as key intermediates in the preparation of more complex molecules.

A. Synthesis of 5-Bromo-3-methylpyridine-2-carboxylic acid (Isomer)

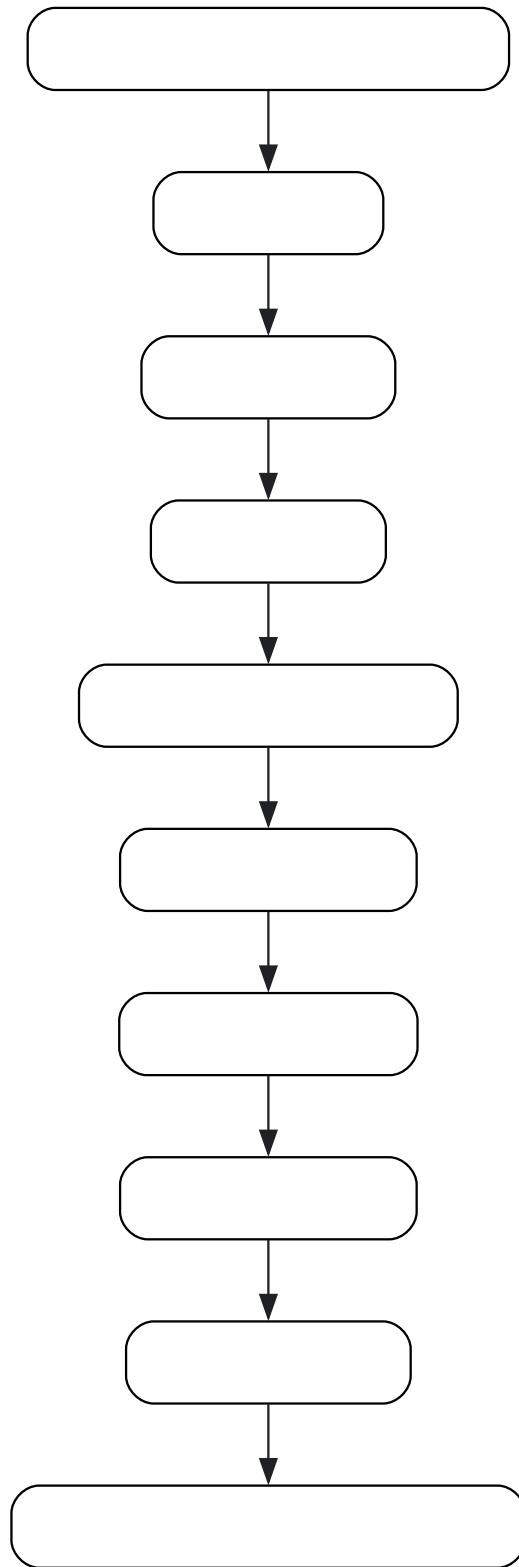
A common synthetic route for a structural isomer, 5-bromo-3-methylpyridine-2-carboxylic acid, involves the hydrolysis of the corresponding nitrile. While not the exact compound of focus, this protocol illustrates a general strategy that could be adapted.

- Step 1: Hydrolysis of 5-bromo-3-methylpyridine-2-carbonitrile
 - Dissolve 5-bromo-3-methylpyridine-2-carbonitrile (3.9 g, 20 mmol) in ethanol (30 mL).
 - Add 6.0 M aqueous sodium hydroxide solution (15 mL).
 - Stir the reaction mixture at 80 °C for 1.5 hours.
 - Monitor the reaction for completion.

- Concentrate the reaction mixture and dilute it with water.
- Extract the aqueous phase with ethyl acetate to remove any non-acidic impurities.
- Acidify the aqueous phase to a pH of 2-3 with hydrochloric acid.
- Extract the product with ethyl acetate.
- Wash the combined organic phases with saturated brine, dry over anhydrous sodium sulfate, filter, and concentrate to yield the final product.[\[6\]](#)

The following diagram outlines the workflow for this synthesis.

Synthesis Workflow for 5-Bromo-3-methylpyridine-2-carboxylic acid

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Caption: Experimental workflow for the synthesis of an isomeric compound.

B. General Considerations for Synthesis of **3-Bromo-5-methylpyridine-2-carboxylic acid**

A plausible synthetic route for **3-Bromo-5-methylpyridine-2-carboxylic acid** could involve the bromination of 5-methylpyridine-2-carboxylic acid.^[4] This electrophilic aromatic substitution would likely use a brominating agent such as N-bromosuccinimide (NBS) in the presence of a suitable catalyst.^[4] The regioselectivity of the bromination would be a critical factor to control to ensure the desired isomer is obtained.

Biological and Pharmaceutical Relevance

While specific biological activity data for **3-Bromo-5-methylpyridine-2-carboxylic acid** is not extensively documented in the provided search results, related structures have shown significant pharmaceutical potential. For instance, a derivative, 5-bromo-2-methoxy-6-methylaminopyridine-3-carboxylic acid, is a component of a potent antagonist for dopamine D2 and D3 receptors, as well as serotonin-3 (5-HT3) receptors.^[7] This suggests that the bromo-methyl-pyridine carboxylic acid scaffold could be a valuable pharmacophore for developing novel therapeutics targeting these receptors, which are implicated in various neurological and psychiatric disorders. Further research into the biological effects of **3-Bromo-5-methylpyridine-2-carboxylic acid** and its derivatives is warranted.

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